

Technical Support Center: Decontamination of Triethyl Arsenate Spills

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Compound of Interest

Compound Name: Triethyl arsenate

Cat. No.: B090927

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This guide provides detailed procedures and answers to frequently asked questions regarding the safe handling and decontamination of **triethyl arsenate** spills in a laboratory setting.

Triethyl arsenate is a highly toxic and carcinogenic organoarsenic compound that requires careful management to minimize exposure and environmental contamination.[1]

Troubleshooting Guides and FAQs

Q1: What are the immediate first aid measures in case of exposure to **triethyl arsenate**?

- Skin Contact: Immediately wash the affected area thoroughly with soap and water.[2] Remove any contaminated clothing, double bag it, and place it in a sealed container for proper disposal.[3]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[3] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, provide respiratory support. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.[4]

Q2: What is the appropriate Personal Protective Equipment (PPE) for cleaning up a **triethyl arsenate** spill?

For a small laboratory spill, Level C protection is typically required. This includes:

- Respiratory Protection: A full-face air-purifying respirator with multi-purpose combination (US) respirator cartridges.[2]
- Hand Protection: Inner and outer chemical-resistant gloves (e.g., nitrile gloves).[2]
- Eye Protection: Full-face respirator provides eye protection. If using a half-mask respirator, chemical splash goggles and a face shield are necessary.[2]
- Body Protection: A hooded chemical-resistant suit or coveralls.[5]
- Foot Protection: Chemical-resistant boots with steel toes and shanks.[6]

Q3: How should I contain a small liquid **triethyl arsenate** spill?

The first step is to control and contain the spill to prevent it from spreading.[7] Use a non-combustible absorbent material like sand, earth, diatomaceous earth, or vermiculite.[8] Place the absorbent material around the perimeter of the spill and then work inwards. Do not use paper towels initially as this may increase the rate of evaporation.[8]

Q4: What are the recommended chemical decontaminants for **triethyl arsenate**?

Due to its rapid hydrolysis, aqueous solutions can be effective.[6] The primary decontamination involves two steps:

- Oxidation: Using a solution of sodium hypochlorite (bleach) to oxidize the arsenic species.[9][10]
- Precipitation/Stabilization: Using a slurry of calcium hydroxide (slaked lime) to precipitate the arsenic as a more stable and less soluble salt, calcium arsenate.[11][12]

Q5: How do I prepare and use a sodium hypochlorite solution for decontamination?

For spills with a high organic load, a 1% (10,000 ppm) sodium hypochlorite solution is recommended.[12][13] This can be prepared by making a 1:5 dilution of standard household bleach (which is typically 5-6% sodium hypochlorite).[12][13] Gently apply the solution over the absorbent material covering the spill, ensuring it is thoroughly wetted. Allow a minimum contact time of 20 minutes.[13]

Q6: How do I use calcium hydroxide for the final decontamination step?

After the initial oxidation, a slurry of calcium hydroxide can be used to precipitate the arsenic. Prepare a slurry by mixing calcium hydroxide with water. Apply this over the spill area. The calcium hydroxide will react with the hydrolyzed **triethyl arsenate** (now arsenic acid) to form insoluble calcium arsenate, which helps to stabilize the arsenic for disposal.[\[11\]](#)[\[14\]](#)

Q7: What is the procedure for the final cleanup of the spill area?

- After the required contact time with the decontamination solutions, carefully scoop the absorbed material into a designated, labeled hazardous waste container.
- Wipe the spill area with fresh absorbent pads soaked in the decontamination solution.
- Wash the contaminated surface with soapy water.[\[15\]](#) For highly toxic materials, this rinse water should also be collected as hazardous waste.[\[15\]](#)
- Wipe the area with clean, wet paper towels and then dry the surface.
- All used cleaning materials must be placed in the hazardous waste container.

Q8: How should I dispose of **triethyl arsenate** waste?

All materials contaminated with **triethyl arsenate**, including absorbent materials, used PPE, and cleaning supplies, must be collected in a sealed, properly labeled hazardous waste container. Follow your institution's and local regulations for the disposal of arsenic-containing hazardous waste. Drain disposal is strictly forbidden.

Data Presentation

Table 1: Exposure Limits for Arsenic Compounds

Substance/Compound Group	Agency	Exposure Limit Type	Value	Notes
Inorganic Arsenic	OSHA	PEL (8-hr TWA)	10 µg/m ³	Legally enforceable limit. [16]
Inorganic Arsenic	NIOSH	REL (10-hr TWA)	2 µg/m ³ (Ceiling, 15 min)	Recommended exposure limit.[4]
Organic Arsenic	OSHA	PEL (8-hr TWA)	0.5 mg/m ³	As Arsenic.

Note: A specific Permissible Exposure Limit (PEL) for **triethyl arsenate** has not been established by OSHA or NIOSH. The limits for organic and inorganic arsenic compounds should be used as guidance to minimize exposure to the lowest feasible level.

Table 2: Decontamination Solution Parameters

Decontaminant	Recommended Concentration	Preparation	Contact Time	Purpose
Sodium Hypochlorite	1% (10,000 ppm)	1:5 dilution of household bleach (5-6% NaOCl) in water. [12][13]	Minimum 20 minutes.[13]	Oxidation of arsenicals to less toxic arsenates. [9]
Calcium Hydroxide	Slurry	Mix solid Ca(OH) ₂ with water to form a paste-like consistency.	Minimum 1 hour	Precipitation and stabilization of arsenic as insoluble calcium arsenate.[11][12]

Table 3: Physicochemical Properties of **Triethyl Arsenate**

Property	Value	Source
CAS Number	15606-95-8	[6]
Molecular Formula	C ₆ H ₁₅ AsO ₄	[6]
Molar Mass	226.10 g/mol	[6][17]
Appearance	Colorless to pale yellow liquid with a distinct odor.	[1]
Solubility	Soluble in organic solvents; limited solubility in water, reacts with water (hydrolysis).	[1]
Hydrolysis Rate	Very rapid in aqueous environments. The half-life of the similar compound trimethyl arsenate is 0.02 seconds in neutral water.[6]	

Experimental Protocols

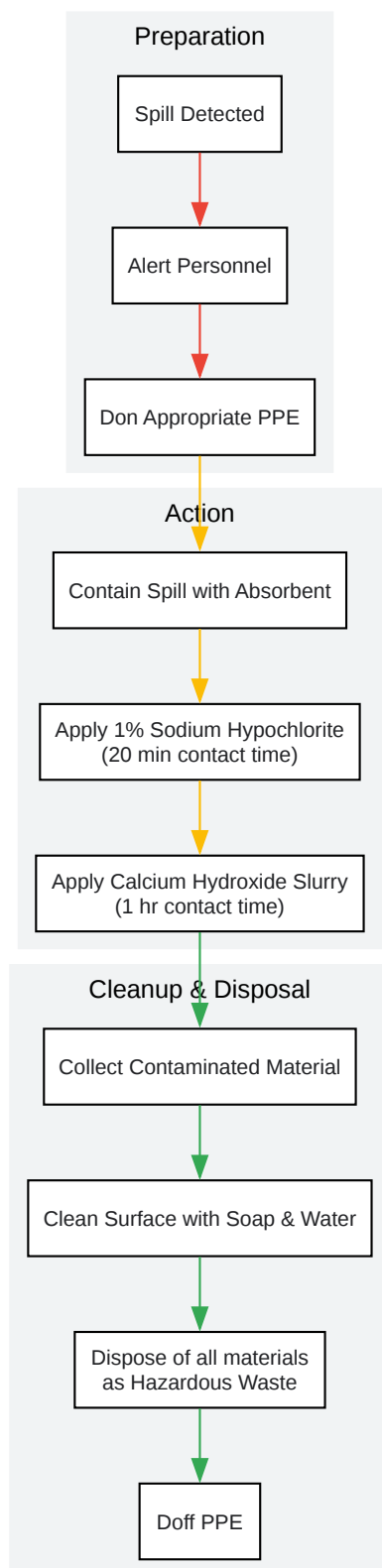
Protocol 1: Decontamination of a Small (<100 mL) Triethyl Arsenate Spill on a Non-porous Surface

1.0 Immediate Response and Spill Containment 1.1 Alert personnel in the immediate area of the spill. 1.2 If the substance is volatile or if there is a risk of inhalation, evacuate the area and perform the cleanup in a ventilated enclosure if possible. 1.3 Don the appropriate PPE as specified in the FAQ section. 1.4 Prevent the spread of the liquid by surrounding the spill with a non-combustible absorbent material such as vermiculite or sand.[8]

2.0 Decontamination Procedure 2.1 Cover the entire spill area with the absorbent material. 2.2 Prepare a 1% sodium hypochlorite solution by diluting one part household bleach with four parts water. 2.3 Gently pour the sodium hypochlorite solution over the absorbent material, ensuring it is completely saturated. Avoid splashing. 2.4 Allow a contact time of at least 20 minutes for the oxidation reaction to occur.[13] 2.5 Prepare a slurry of calcium hydroxide by mixing it with water. 2.6 Apply the calcium hydroxide slurry over the treated spill area. Allow a contact time of at least one hour.

3.0 Cleanup and Waste Disposal 3.1 Using a plastic scoop or other non-sparking tool, carefully collect all the treated absorbent material. 3.2 Place the collected material into a heavy-duty, labeled hazardous waste bag or container. 3.3 Wipe the spill area with absorbent pads soaked in the 1% sodium hypochlorite solution, followed by a clean water rinse. Collect all pads and rinse water as hazardous waste. 3.4 Thoroughly wash the area with soap and water. Collect the cleaning solution as hazardous waste. 3.5 Place all contaminated items, including your disposable PPE, into the hazardous waste container. 3.6 Seal the container and arrange for disposal according to your institution's hazardous waste procedures.

Visualizations



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Caption: Workflow for **Triethyl Arsenate** Spill Decontamination.



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Caption: Chemical Pathways in **Triethyl Arsenate** Decontamination.

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References

- 1. CAS 15606-95-8: Triethyl arsenate | CymitQuimica [cymitquimica.com]
- 2. Evaluation of pyrite/sodium hypochlorite for activating purification of arsenic from fractured-bedrock groundwater - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. fluoridealert.org [fluoridealert.org]
- 4. CDC - NIOSH Pocket Guide to Chemical Hazards - Arsenic (inorganic compounds, as As) [cdc.gov]
- 5. americanelements.com [americanelements.com]
- 6. Triethyl Arsenate [benchchem.com]
- 7. mdpi.com [mdpi.com]
- 8. Permissible Exposure Limits – OSHA Annotated Table Z-1 | Occupational Safety and Health Administration [osha.gov]
- 9. epa.gov [epa.gov]
- 10. Sodium Hypochlorite - Medical Countermeasures Database - CHEMM [chemm.hhs.gov]
- 11. e3s-conferences.org [e3s-conferences.org]
- 12. uwo.ca [uwo.ca]
- 13. uwo.ca [uwo.ca]
- 14. pinpools.com [pinpools.com]
- 15. alliancechemical.com [alliancechemical.com]
- 16. ARSENIC, INORGANIC COMPOUNDS (as As) | Occupational Safety and Health Administration [osha.gov]
- 17. Triethyl arsenate | C₆H₁₅AsO₄ | CID 586279 - PubChem [pubchem.ncbi.nlm.nih.gov]
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